

Application Note & Protocol: Creating a Sodium nitrite Standard Curve for Griess Assay

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Compound of Interest

Compound Name: Griess-reagent

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The Griess assay is a widely used analytical method for the quantitative determination of nitrite (NO_2^-), a stable and nonvolatile breakdown product of nitric oxide (NO).^[1] This application note provides a detailed protocol for creating a sodium nitrite (NaNO_2) standard curve, which is an essential step for accurately quantifying nitrite concentrations in various biological and experimental samples.^{[2][3]} The principle of the assay involves a diazotization reaction where nitrite reacts with sulfanilamide in an acidic solution to form a diazonium salt. This intermediate then couples with N-(1-naphthyl)ethylenediamine (NED) to produce a colored azo dye.^{[1][2][4]} The intensity of the resulting purple color is directly proportional to the nitrite concentration and can be measured spectrophotometrically.^[4]

Experimental Protocol

This protocol outlines the steps for preparing sodium nitrite standards and performing the Griess assay in a 96-well microplate format.

Materials Required:

- Sodium nitrite (NaNO_2)
- Deionized water
- Griess Reagent Kit (containing sulfanilamide and N-(1-naphthyl)ethylenediamine solutions) or individual components.[5]
- 96-well flat-bottom microplate[6]
- Multichannel pipettor
- Spectrophotometric microplate reader capable of measuring absorbance at ~ 540 nm.[6][7]

Reagent Preparation:

- 1M Sodium Nitrite Stock Solution: Dissolve 69 mg of sodium nitrite in 1 mL of deionized water.
- 1mM Sodium Nitrite Standard Solution: Dilute the 1M stock solution 1:1000 with deionized water. For example, add 10 μL of the 1M stock solution to 9.99 mL of deionized water.[5]
- Griess Reagent: If using a kit, follow the manufacturer's instructions. Typically, this involves mixing equal volumes of the sulfanilamide solution (Reagent A) and the NED solution (Reagent B) immediately before use.[2] Do not store the mixed Griess reagent for more than 8 hours.[2]

Standard Curve Preparation (Serial Dilution):

This protocol creates a standard curve with a concentration range of $1.56 \mu\text{M}$ to $100 \mu\text{M}$.

- Add 100 μL of the $100 \mu\text{M}$ nitrite standard solution to the first well of a column in the 96-well plate (in triplicate).[1]
- Add 50 μL of deionized water to the remaining wells in those columns.[1]
- Perform a 2-fold serial dilution by transferring 50 μL from the first set of wells to the next, mixing well, and repeating this process down the column. Discard 50 μL from the last set of wells.[1]

- The final set of wells should contain only deionized water to serve as the zero standard (blank).[1]

Assay Procedure:

- To each well containing 50 μ L of the standard dilutions, add 50 μ L of the prepared Griess Reagent.
- Incubate the plate at room temperature for 5-10 minutes, protected from light.[1]
- Measure the absorbance of each well at a wavelength between 520-590 nm (optimally at 548 nm) using a microplate reader.[2]

Data Analysis:

- Average the absorbance readings for each standard concentration.
- Subtract the average absorbance of the blank (0 μ M standard) from all other absorbance readings to obtain the corrected absorbance.[7]
- Plot the corrected absorbance values (y-axis) against the corresponding sodium nitrite concentrations (x-axis).[2]
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the R^2 value. The R^2 value should be close to 1.0, indicating a strong linear relationship.

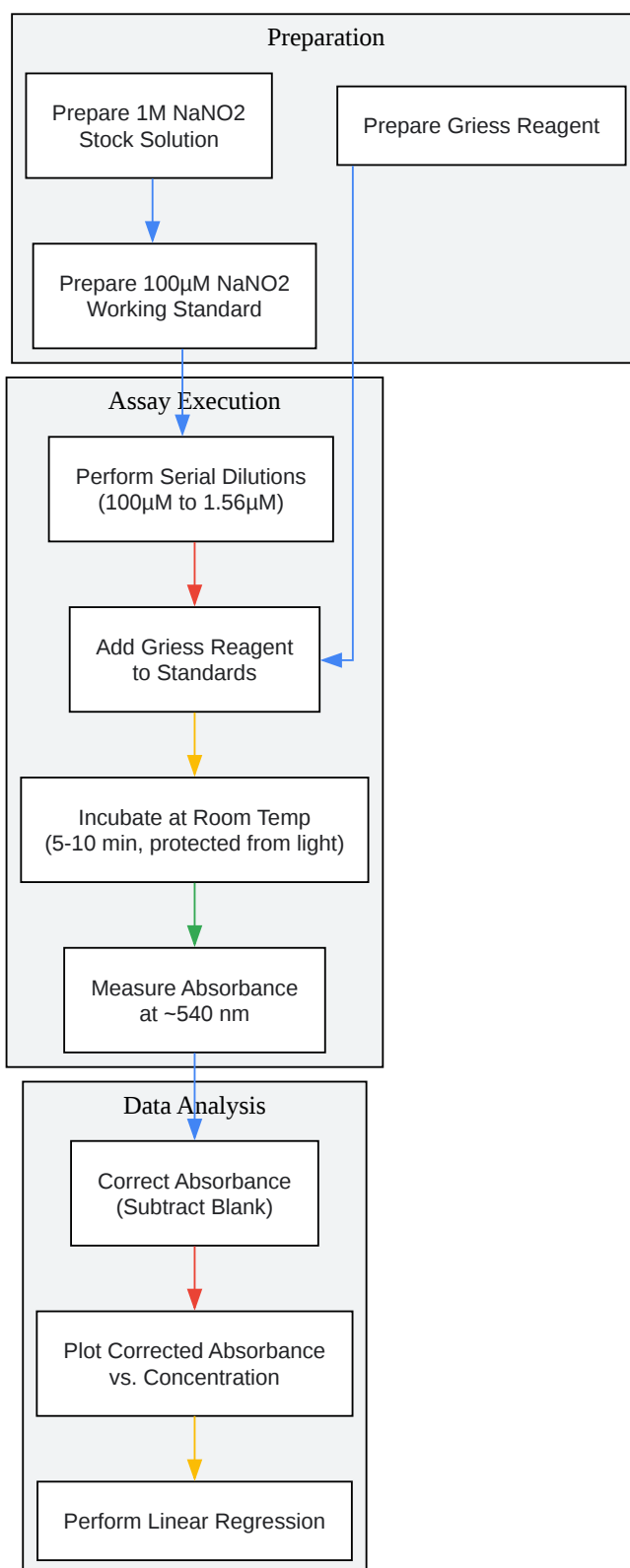
Data Presentation

The following table represents typical data obtained from a sodium nitrite standard curve experiment.

Nitrite Concentration (μM)	Absorbance at 548 nm (Mean)	Corrected Absorbance (Mean - Blank)
100	0.850	0.800
50	0.450	0.400
25	0.250	0.200
12.5	0.150	0.100
6.25	0.100	0.050
3.13	0.075	0.025
1.56	0.063	0.013
0 (Blank)	0.050	0.000

Visualizations

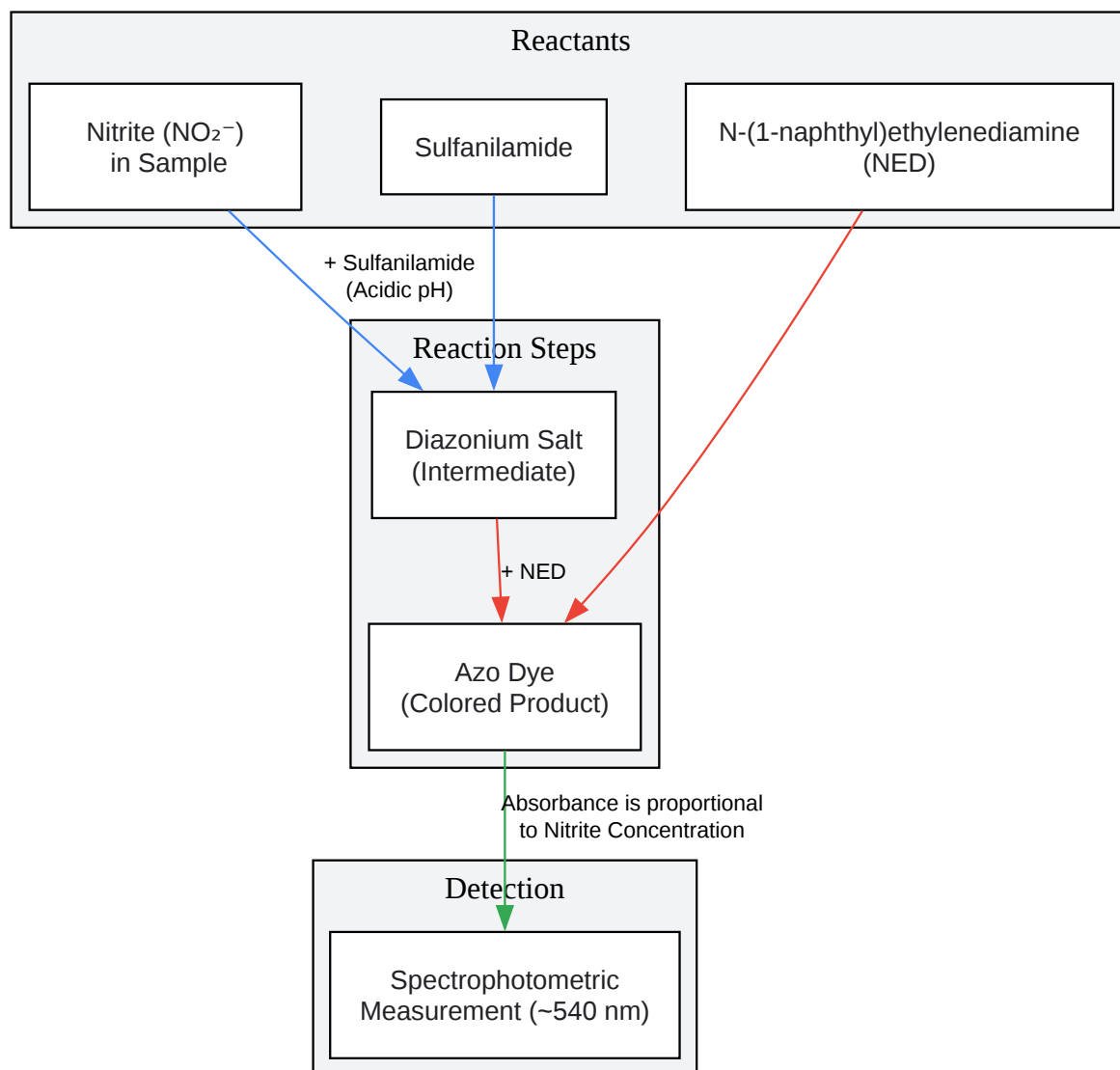
Experimental Workflow Diagram



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Caption: Workflow for creating a sodium nitrite standard curve for the Griess assay.

Griess Reaction Signaling Pathway

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Caption: Chemical pathway of the Griess reaction for nitrite detection.

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